

Application Notes and Protocols: Omigapil Maleate in Primary Muscle Fiber Cultures

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Compound of Interest

Compound Name: *Omigapil maleate*

Cat. No.: *B057349*

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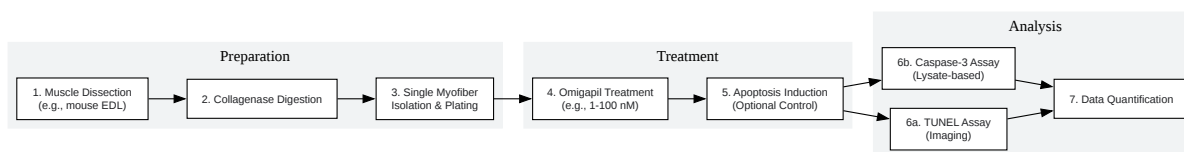
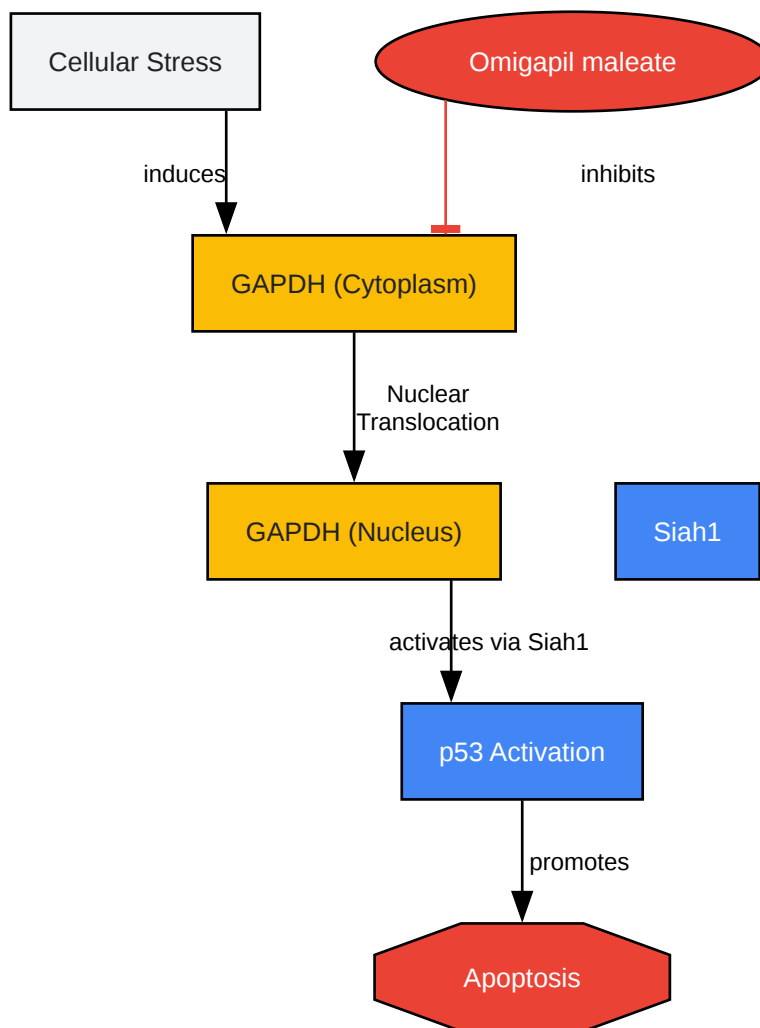
Introduction

Omigapil maleate is a selective inhibitor of the glyceraldehyde-3-phosphate dehydrogenase (GAPDH)-Siah1-mediated apoptosis pathway.[1][2] Apoptosis, or programmed cell death, is a significant pathomechanism in several forms of congenital muscular dystrophy (CMD), including those related to LAMA2 (LAMA2-RD) and COL6 (COL6-RD) deficiencies.[1][3] Omigapil binds to GAPDH, preventing its nuclear translocation and thereby reducing p53-dependent apoptosis.[1][4] In vivo studies using mouse models of CMD have demonstrated that Omigapil can reduce apoptosis in muscle tissue, decrease fibrosis, improve motor activity, and increase survival.[5]

These application notes provide a summary of the in vivo efficacy of **Omigapil maleate** and present detailed, proposed protocols for its application in primary muscle fiber cultures. This in vitro system offers a powerful tool to investigate the direct anti-apoptotic effects of Omigapil on skeletal muscle, preserving the native environment of muscle stem (satellite) cells on their host myofiber.

Mechanism of Action: Inhibition of the GAPDH-Siah1 Apoptotic Pathway

Under conditions of cellular stress, GAPDH can translocate to the nucleus, where it interacts with the E3 ubiquitin ligase Siah1. This complex leads to the activation of p300/CBP, subsequent acetylation of p53, and the transcription of pro-apoptotic genes. Omigapil inhibits the initial step of this cascade by binding to GAPDH.



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